An In-depth Technical Guide to Vanillin Acetate (CAS 881-68-5)

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Compound of Interest		
Compound Name:	*Vanillin acetate*	
Cat. No.:	*B042379*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, as well as the known hazards associated with **Vanillin Acetate** (CAS 881-68-5). The information is presented to support research, development, and safety protocols.

Chemical Identity and Physical Properties

Vanillin Acetate, also known as 4-acetoxy-3-methoxybenzaldehyde, is the acetate ester derived from the formal condensation of the phenolic group of vanillin with acetic acid.[1][2] It is a synthetic flavoring agent with a mild, balsamic, and floral odor.[1]

Table 1: Physicochemical Properties of **Vanillin Acetate**

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Property	Value	Source(s)
Molecular Formula	$C_{10}H_{10}O_4$	[1][3]
Molecular Weight	194.18 g/mol	[1][3][4]
Appearance	Beige/Crystalline Powder, white to yellow crystals	[1][4]
Melting Point	77-79 °C	[1]
Boiling Point	288.5 °C at 760 mmHg	[1]
Flash Point	124.9 °C	[1]
Density	1.193 g/cm^3	[1]
Solubility	Soluble in Chloroform, DCM, Ethyl Acetate	[1]
Refractive Index	1.579	[1]
Storage Temperature	Refrigerator	[1]
Sensitivity	Air Sensitive	[1]

Hazard Identification and Toxicological Profile

Vanillin Acetate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and acute toxicity.

Table 2: GHS Classification and Hazard Statements for **Vanillin Acetate**

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Hazard Class	Category	Hazard Statement	Source(s)
Acute toxicity, oral	4	H302: Harmful if swallowed	[5]
Skin corrosion/irritation	2	H315: Causes skin irritation	[5]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	[5]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation	[5]

While some sources state that the product does not have any harmful effects according to their experience, others provide specific GHS classifications.[6] It is important to note that the toxicological properties have not been fully investigated, and we are not aware of any comprehensive toxicology data.[7][8]

Precautionary Statements:

General precautionary measures include avoiding contact with skin and eyes, wearing suitable protective clothing, and ensuring adequate ventilation.[4][5] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[4] If inhaled, move the person into fresh air.[3][9] If swallowed, rinse mouth with water.[9]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and toxicological properties of **Vanillin Acetate** are not readily available in the public domain. The data presented in safety data sheets and chemical supplier websites are typically summaries of internal or proprietary studies. For rigorous scientific work, it is recommended to determine these properties using standardized methods, such as those provided by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Example of a Standard Experimental Workflow for Determining Acute Oral Toxicity (OECD Guideline 423):

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Caption: A generalized workflow for an acute oral toxicity study based on OECD Guideline 423.

Biological Activity and Signaling Pathways

Currently, there is no significant scientific literature available that describes a direct and well-characterized involvement of **Vanillin Acetate** in specific biological signaling pathways. Its primary application is as a flavoring agent, and its biological effects are not extensively studied in the context of cellular signaling.[1][4]

The chemoselective reduction of **vanillin acetate** using sodium borohydride has been reported. It has also been used in the preparation of other chemical compounds such as 2-nitrohomovanillic acid and 2-nitrovanildin acetate.[1][2]

Synthesis

Vanillin acetate can be synthesized from vanillin by treatment with acetic anhydride.[10] Another method involves the acetylation of vanillin or the oxidation of isoeugenyl acetate with chromic acid in the presence of sulfanilic acid.[1] Electrolytic reduction of vanillin followed by acetylation of vanillyl alcohol is also a known preparation method.[1]

A simplified representation of the synthesis from vanillin:

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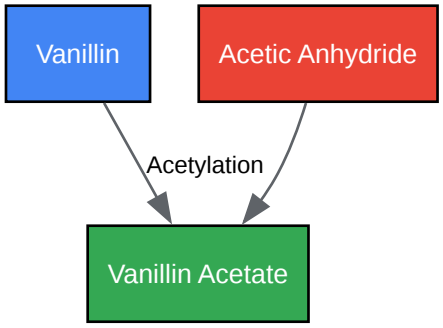

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Caption: Synthesis of **Vanillin Acetate** from Vanillin.

Conclusion

Vanillin Acetate (CAS 881-68-5) is a well-characterized compound in terms of its physicochemical properties. However, detailed public information on its toxicology and biological activity, particularly concerning specific signaling pathways, is limited. Researchers and drug development professionals should handle this compound with appropriate caution, adhering to the GHS hazard classifications, and consider conducting further studies to elucidate its complete toxicological and pharmacological profile as needed for their specific applications.

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